

Personal protective equipment for handling 3-(Cyclopentyloxy)azetidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Cyclopentyloxy)azetidine

Cat. No.: B15268126

[Get Quote](#)

Essential Safety and Handling Guide for 3-(Cyclopentyloxy)azetidine

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-(Cyclopentyloxy)azetidine**. The following procedures are based on available data for structurally similar compounds and general chemical safety principles.

Chemical Identifier:

Compound Name	3-(Cyclopentyloxy)azetidine
CAS Number	1344282-98-9
Molecular Formula	C8H15NO
Molecular Weight	141.21 g/mol

Hazard Identification and Precautionary Measures

Based on data for analogous compounds, **3-(Cyclopentyloxy)azetidine** is anticipated to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2]

Signal Word: Warning[1][2]

Hazard Statements:[1][2]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[1][2]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor if you feel unwell.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure when handling **3-(Cyclopentyloxy)azetidine**.

PPE Category	Specifications
Eye Protection	Chemical safety goggles or a face shield are required.
Hand Protection	Wear suitable protective gloves. Nitrile or neoprene gloves are generally recommended for handling organic amines.
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn. Ensure full coverage of exposed skin.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Use only in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

First-Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[\[1\]](#)[\[2\]](#)
- In case of skin contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops. [\[1\]](#)[\[2\]](#)
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[\[1\]](#)[\[2\]](#)
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.[\[1\]](#)[\[2\]](#)

Spill and Leak Procedures:

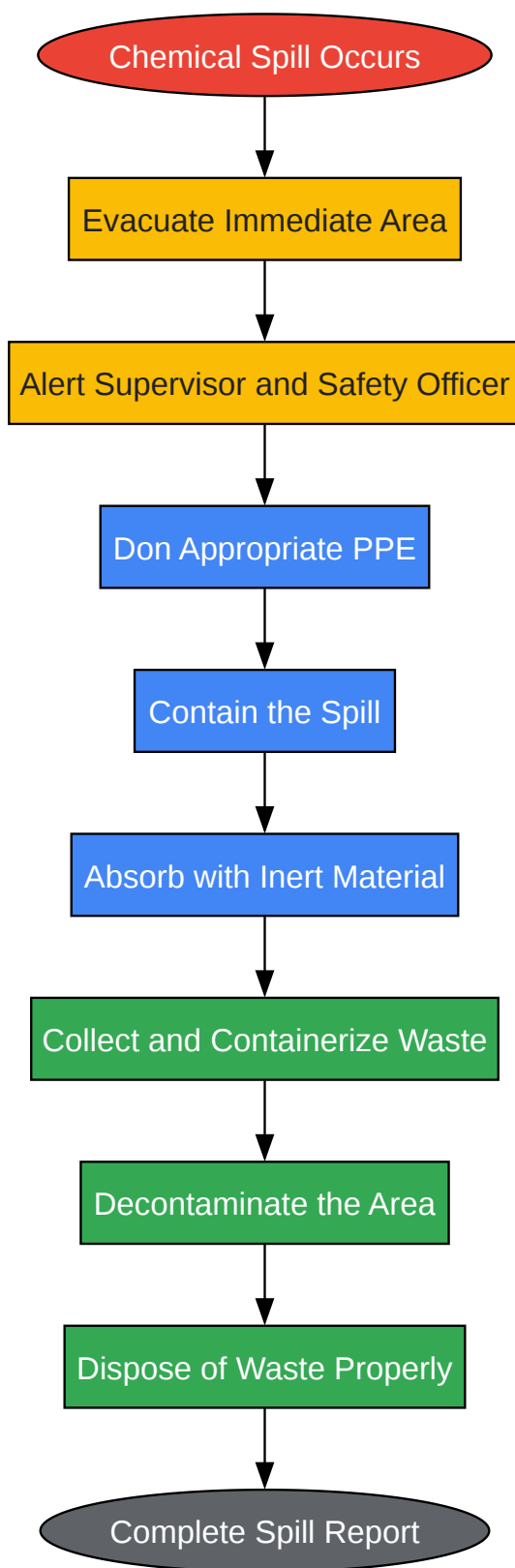
- Ensure adequate ventilation.
- Remove all sources of ignition.
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Do not let the product enter drains.

Disposal:

- Disposal of this chemical must be in accordance with all applicable federal, state, and local environmental regulations.
- Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow for Handling Chemical Spills

The following diagram outlines the logical steps to be taken in the event of a chemical spill.



[Click to download full resolution via product page](#)

Caption: Workflow for Chemical Spill Response.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. aksci.com [aksci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-(Cyclopentyloxy)azetidine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15268126#personal-protective-equipment-for-handling-3-cyclopentyloxy-azetidine\]](https://www.benchchem.com/product/b15268126#personal-protective-equipment-for-handling-3-cyclopentyloxy-azetidine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com